

Navigating the Landscape of Hydroxy-PEG1-acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hydroxy-PEG1-acid*

Cat. No.: *B608000*

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An in-depth examination of **Hydroxy-PEG1-acid**, a critical polyethylene glycol (PEG) linker in bioconjugation and drug development. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of its chemical identity, properties, and applications, with a focus on its role in antibody-drug conjugates (ADCs).

Deciphering the Identity of Hydroxy-PEG1-acid

The term "**Hydroxy-PEG1-acid**" can refer to several structurally related molecules, leading to potential ambiguity. It is crucial to distinguish between the different chemical entities based on their CAS numbers. The most pertinent compound for drug development, particularly in the realm of ADCs, is 3-(2-hydroxyethoxy)propanoic acid. In contrast, 2-(2-hydroxyethoxy)acetic acid is a related compound primarily recognized as a metabolite of 1,4-dioxane. For stability in storage and handling, the sodium salt of **Hydroxy-PEG1-acid** is also commercially available.

A summary of the key chemical identifiers is presented below:

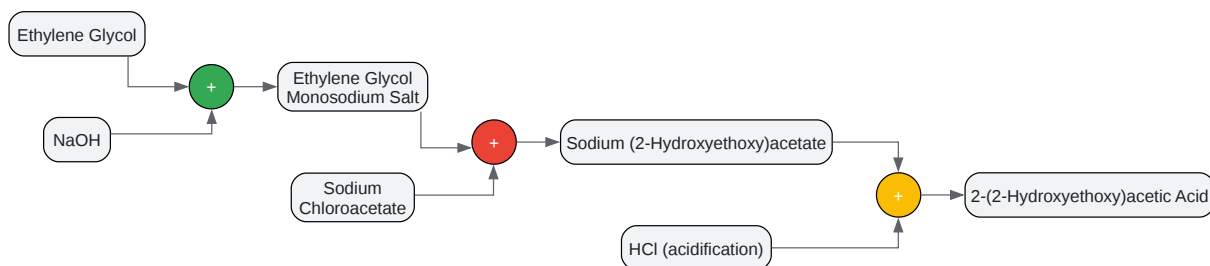
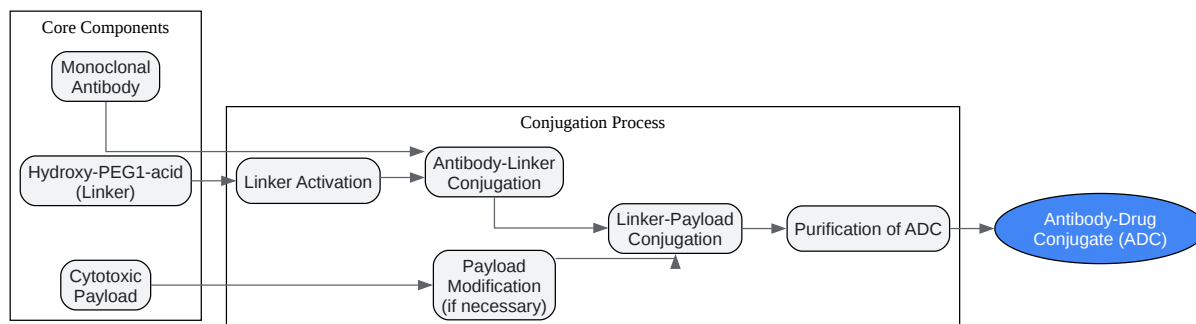
| Compound Name | Synonym(s) | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|-----------------------------------|---|--------------|-------------------|----------------------------|
| 3-(2-hydroxyethoxy)propanoic acid | Hydroxy-PEG1-acid, OH-PEG1-COOH | 89211-34-7 | C5H10O4 | 134.13 |
| 2-(2-hydroxyethoxy)acetic acid | β -hydroxyethoxyacetic acid, HEAA | 13382-47-3 | C4H8O4 | 120.10 |
| Hydroxy-PEG1-acid sodium salt | - | 2855229-28-4 | C5H9NaO4 | 156.1 |

The Pivotal Role of Hydroxy-PEG1-acid in Antibody-Drug Conjugates

Hydroxy-PEG1-acid, specifically the 3-(2-hydroxyethoxy)propanoic acid variant (CAS 89211-34-7), serves as a fundamental building block in the construction of ADCs.^{[1][2][3][4]} It functions as a non-cleavable linker, connecting a monoclonal antibody to a cytotoxic payload.^{[1][2][3][4]} The inclusion of the short polyethylene glycol (PEG) chain imparts several desirable properties to the resulting ADC.

The hydrophilic nature of the PEG spacer can enhance the solubility and reduce aggregation of the ADC.^[5] The defined length of the PEG1 unit ensures the production of a homogeneous ADC product, a critical factor for therapeutic consistency. The terminal hydroxyl and carboxylic acid groups provide versatile handles for conjugation and further chemical modification.^{[5][6]}

The general workflow for utilizing **Hydroxy-PEG1-acid** in ADC synthesis involves a series of bioconjugation reactions. The carboxylic acid end of the linker is typically activated to react with amine groups on the antibody, while the hydroxyl end can be modified to attach to the cytotoxic drug.



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References

- 1. Hydroxy-PEG1-acid | PEG analog | CAS# 89211-34-7 | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. amsbio.com [amsbio.com]
- 4. Hydroxy-PEG1-acid MedChemExpress (MCE) [chembk.com]
- 5. Hydroxy-PEG1-acid sodium salt, 2855229-28-4 | BroadPharm [broadpharm.com]
- 6. Hydroxy-PEG1-acid|COA [dcchemicals.com]
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